

Ticlatone vs other antifungal agents efficacy

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Compound Focus: Ticlatone

CAS No.: 70-10-0

Cat. No.: S545346

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Ticlatone's Profile and Data Availability

Ticlatone is recognized as an antifungal agent, but detailed public information is scarce [1] [2]. The search results yielded **no data** on its:

- Mechanism of action
- Efficacy against specific fungal pathogens
- Pharmacokinetic properties (absorption, distribution, etc.)
- Results from clinical trials

Therefore, a quantitative comparison with other agents is not possible with the current information.

The Current Antifungal Landscape

For context, the tables below summarize the mechanisms and efficacy of established antifungal agents, which are the focus of current clinical research and guidelines. This can serve as a benchmark for future comparisons.

Table 1: Mechanisms of Action of Major Antifungal Classes

Antifungal Class	Representative Drugs	Mechanism of Action	Primary Molecular Target
Azoles [3]	Isavuconazole, Voriconazole, Posaconazole [4]	Inhibits ergosterol synthesis	ERG11/CYP51 (14 α -demethylase) [3]
Echinocandins [3]	Caspofungin, Anidulafungin [4]	Inhibits β -(1,3)-D-glucan synthesis in the cell wall	FKS1/FKS2 (glucan synthase subunit) [3]
Polyenes [3]	Amphotericin B (liposomal, deoxycholate) [4] [5]	Binds to ergosterol, disrupting membrane integrity	Ergosterol in fungal cell membrane [3]

Table 2: Efficacy of Selected Antifungal Agents in Invasive Aspergillosis (Network Meta-Analysis) [4]

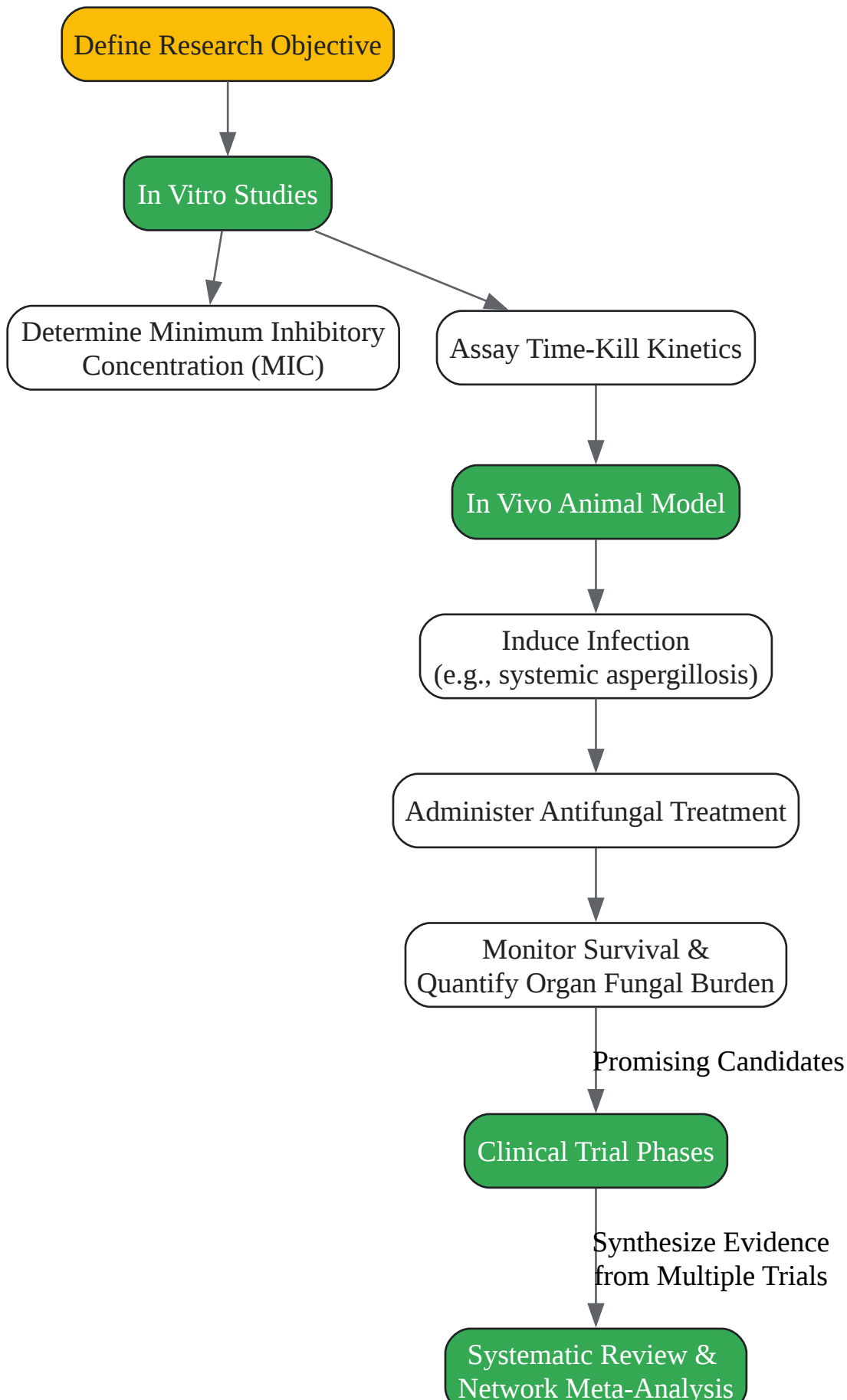
This data is from a 2024 network meta-analysis ranking therapies; statistical significance between agents was not always reached.

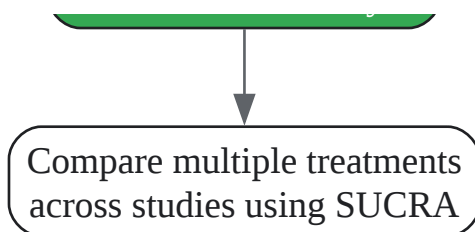
Antifungal Agent / Regimen	Outcome: Favourable Response (SUCRA Score %)	Outcome: Mortality (SUCRA Score %)
Liposomal Amphotericin B + Caspofungin (Combination)	84.1	88.2
Isavuconazole (Monotherapy)	77.9	69.1
Voriconazole (Monotherapy)	59.1	57.7
Voriconazole + Caspofungin (Combination)	58.7	66.9
Posaconazole (Monotherapy)	56.5	48.4
Amphotericin B deoxycholate (Monotherapy)	17.7	-

> **SUCRA Interpretation:** A higher SUCRA score indicates a better rank for that agent. SUCRA (Surface Under the Cumulative Ranking Curve) values range from 0% to 100%, where 100% would be the best possible treatment [4].

Research Workflow for Antifungal Efficacy Evaluation

For your work in drug development, the diagram below outlines a generalized experimental workflow for evaluating antifungal efficacy, synthesized from the methodologies in the search results.





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Suggestions for Further Research

The lack of data on **Ticlatone** suggests it may be an older or experimental compound that has not undergone extensive modern clinical evaluation. To continue your research, you could:

- **Search Patent Databases:** Look for original patent documents, which might contain early experimental data.
- **Explore Historical Archives:** Search through older, non-digitized scientific literature from the period when **Ticlatone** was first investigated.
- **Focus on Established Agents:** As the efficacy tables show, research is highly active around newer azoles (isavuconazole), echinocandins, and combination therapies, which may be more fruitful areas for comparative analysis.

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